

Literature review of cyclobutane derivatives in medicinal chemistry

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Compound of Interest

Compound Name: (3-Aminocyclobutyl)methanol
hydrochloride

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The Cyclobutane Motif: A Cornerstone of Modern Medicinal Chemistry

The cyclobutane ring, a four-membered carbocycle, has emerged from relative obscurity to become a strategically important scaffold in modern medicinal chemistry. Its inherent ring strain and unique puckered conformation bestow upon it a distinct three-dimensional geometry that offers medicinal chemists a powerful tool to fine-tune the pharmacological properties of drug candidates. The rigid nature of the cyclobutane core can lead to improved potency, enhanced selectivity, and more favorable pharmacokinetic profiles. This technical guide provides an in-depth review of the applications of cyclobutane derivatives in medicinal chemistry, with a focus on their utility in oncology and virology.

Therapeutic Applications of Cyclobutane Derivatives

The incorporation of a cyclobutane moiety has proven beneficial across various therapeutic areas. Its ability to act as a conformational restraint, a bioisostere for other cyclic or acyclic fragments, and a metabolically stable core has led to the development of several successful drugs and promising clinical candidates.

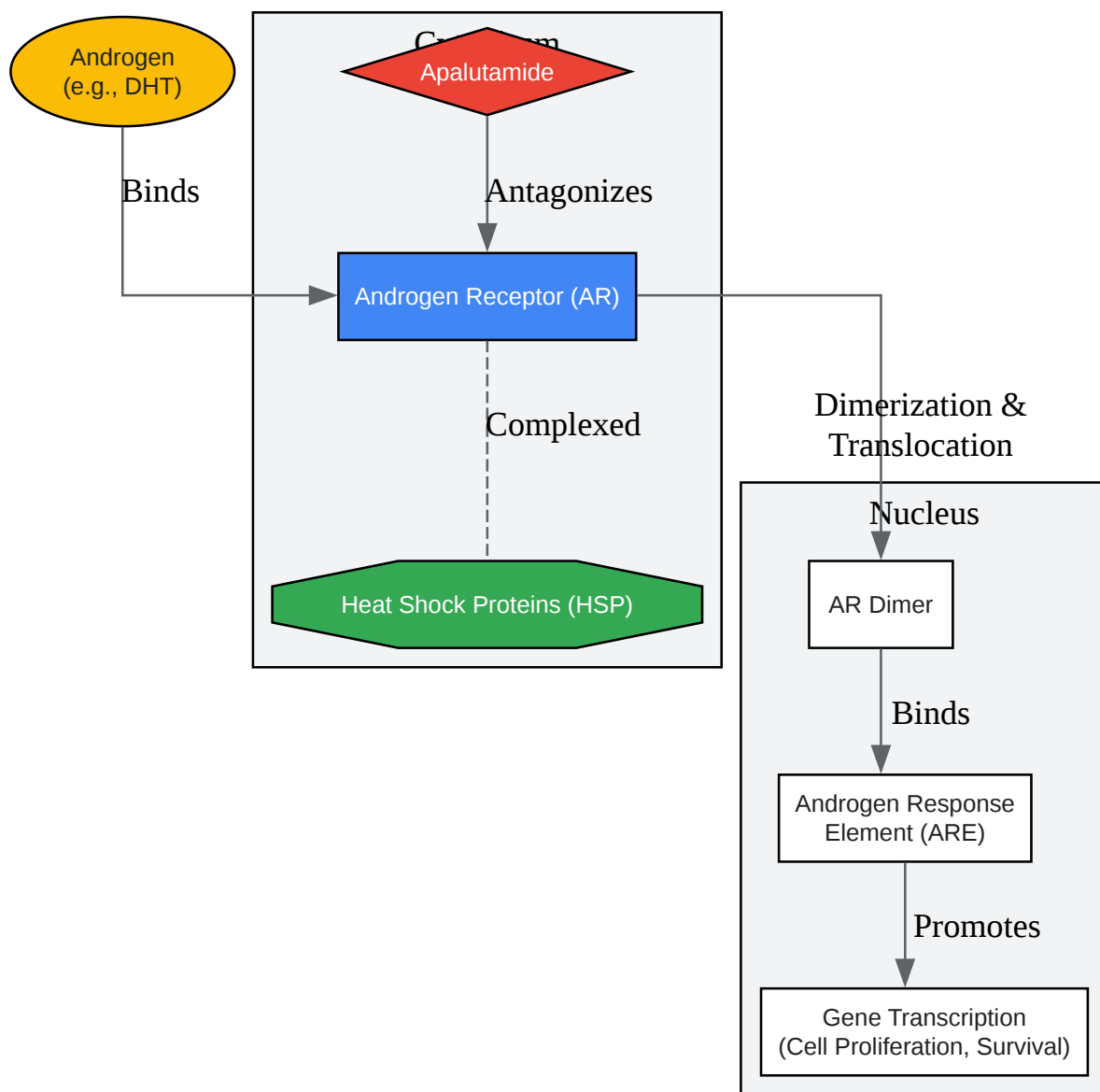
Oncology

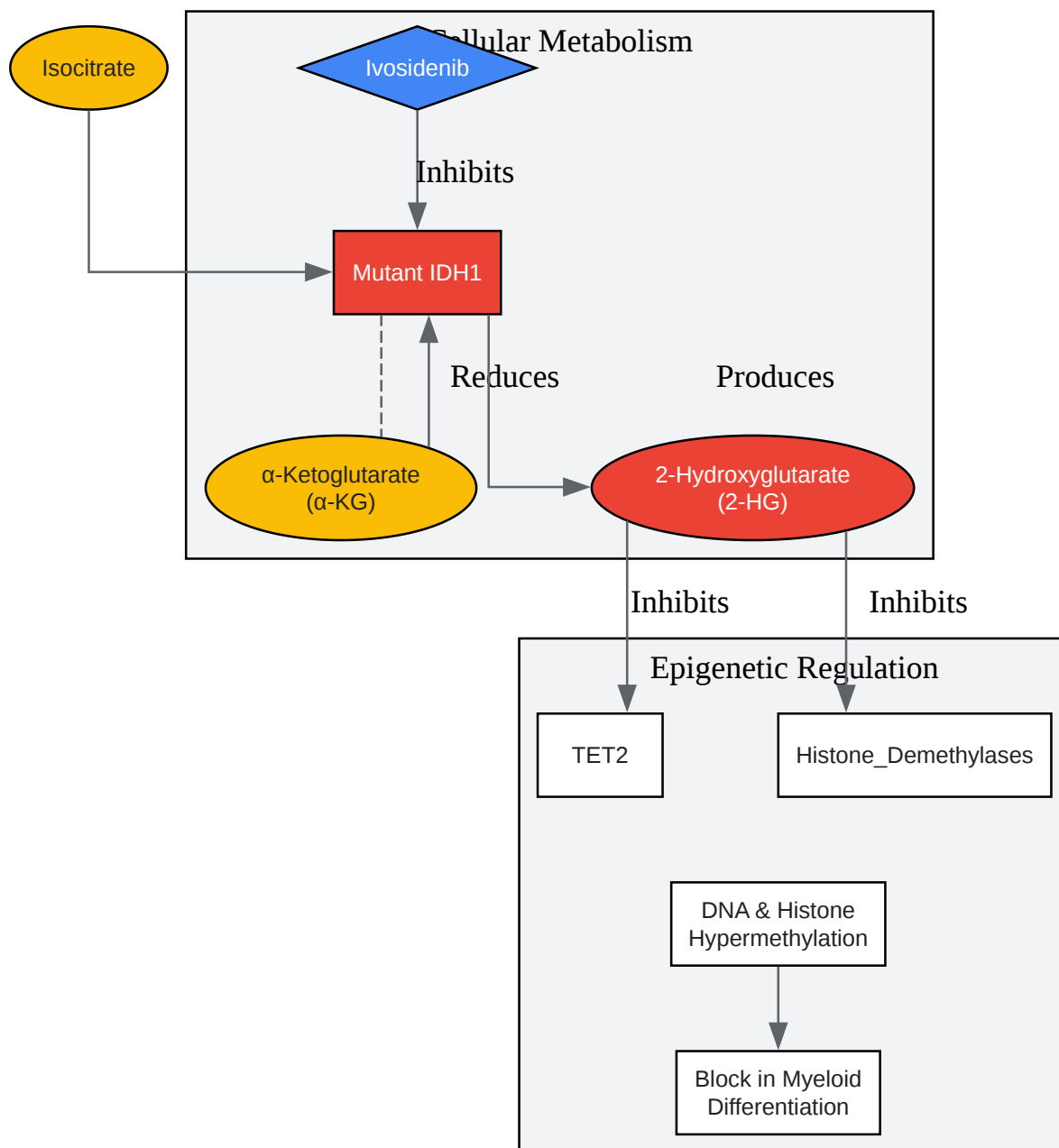
In the realm of oncology, cyclobutane-containing compounds have made a significant impact, from established chemotherapeutics to targeted therapies.

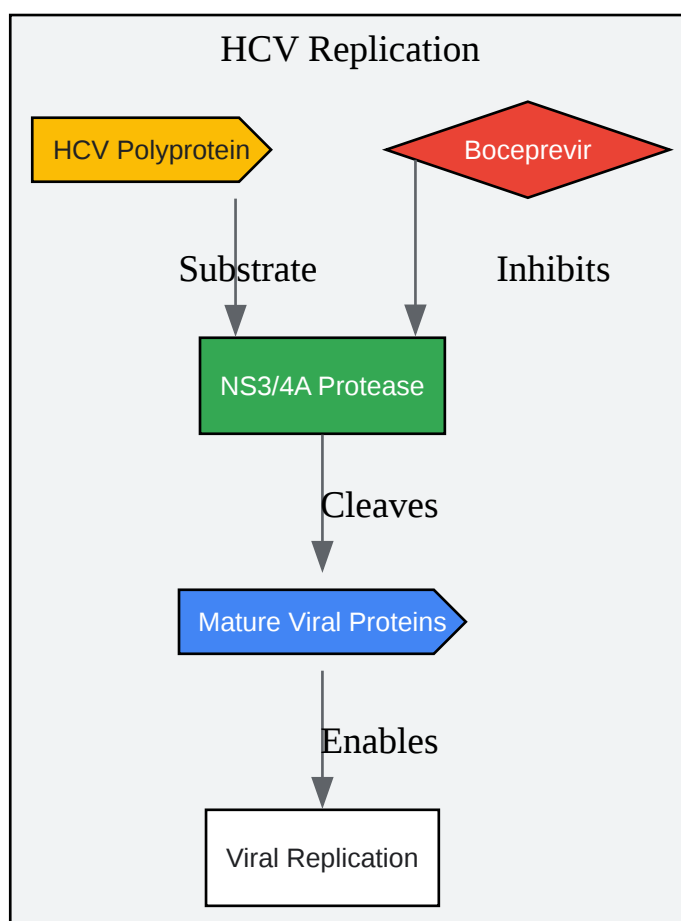
Carboplatin: A second-generation platinum-based anticancer agent, Carboplatin is a cornerstone of treatment for various cancers, including ovarian, lung, head, and neck cancers. The cyclobutane-1,1-dicarboxylate ligand in Carboplatin modulates the reactivity of the platinum center compared to its predecessor, cisplatin, resulting in a more favorable safety profile, particularly with reduced nephrotoxicity.

Apalutamide: An androgen receptor (AR) antagonist, Apalutamide (Erleada) is utilized in the treatment of prostate cancer. The spirocyclic cyclobutane scaffold is a key structural feature that contributes to its high binding affinity for the AR. Apalutamide binds to the ligand-binding domain of the AR, preventing its translocation to the nucleus and subsequent transcription of androgen-responsive genes that drive tumor growth.

Androgen Receptor Signaling Pathway







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